

# resolving low solubility of 4-Butyl-5-methyl-3-isoxazolol in assays

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## Compound of Interest

Compound Name: **4-Butyl-5-methyl-3-isoxazolol**

Cat. No.: **B1333067**

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## Technical Support Center: 4-Butyl-5-methyl-3-isoxazolol

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the low solubility of **4-Butyl-5-methyl-3-isoxazolol** in experimental assays.

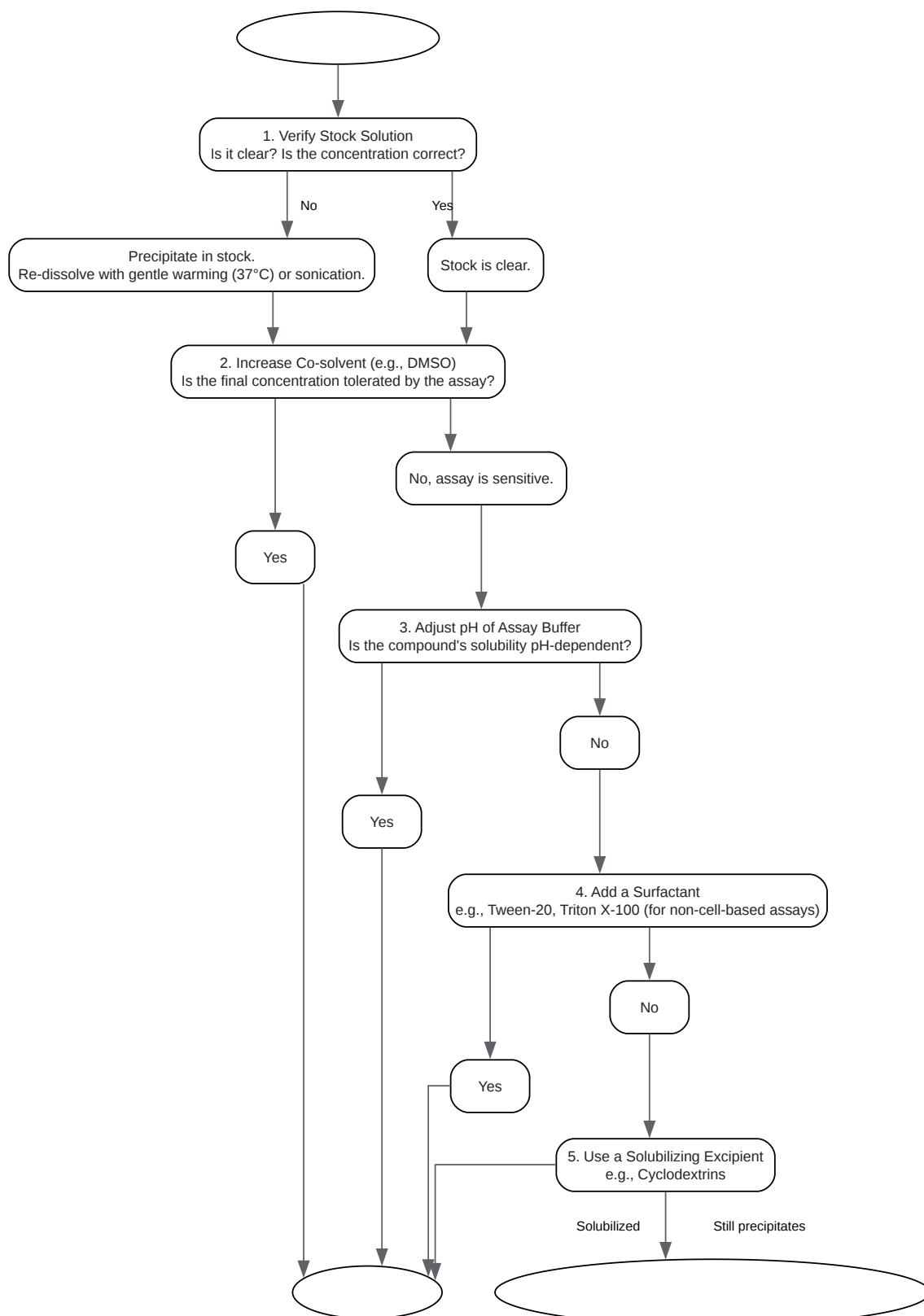
## Troubleshooting Guide: Resolving Low Solubility in Assays

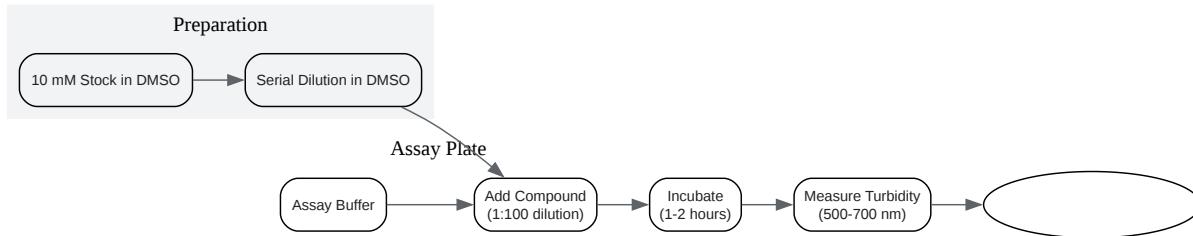
Low solubility of **4-Butyl-5-methyl-3-isoxazolol** can lead to inaccurate and unreliable assay results, including underestimated potency and variable data.<sup>[1]</sup> This guide provides a systematic approach to identify and resolve these issues.

Question: My **4-Butyl-5-methyl-3-isoxazolol** is precipitating in my aqueous assay buffer. What should I do?

Answer:

Precipitation of your test compound is a common issue for poorly soluble molecules. Follow this troubleshooting workflow to address the problem:



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## References

- 1. researchgate.net [researchgate.net]
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